

# Lonaprisan's Steroid Receptor Cross-Reactivity: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lonaprisan

Cat. No.: B1675054

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Lonaprisan** (also known as ZK 230211 or BAY 86-5044) is a potent, selective, non-steroidal progesterone receptor (PR) antagonist that has been investigated for various therapeutic applications, including endometriosis and breast cancer.[1][2] As with any steroid receptor modulator, understanding its cross-reactivity with other steroid hormone receptors is crucial for a comprehensive assessment of its biological activity, potential off-target effects, and overall therapeutic index. This guide provides a comparative analysis of **Lonaprisan's** binding affinity and functional activity across the primary steroid receptor panel, supported by experimental data and detailed methodologies.

## Comparative Analysis of Receptor Binding Affinity

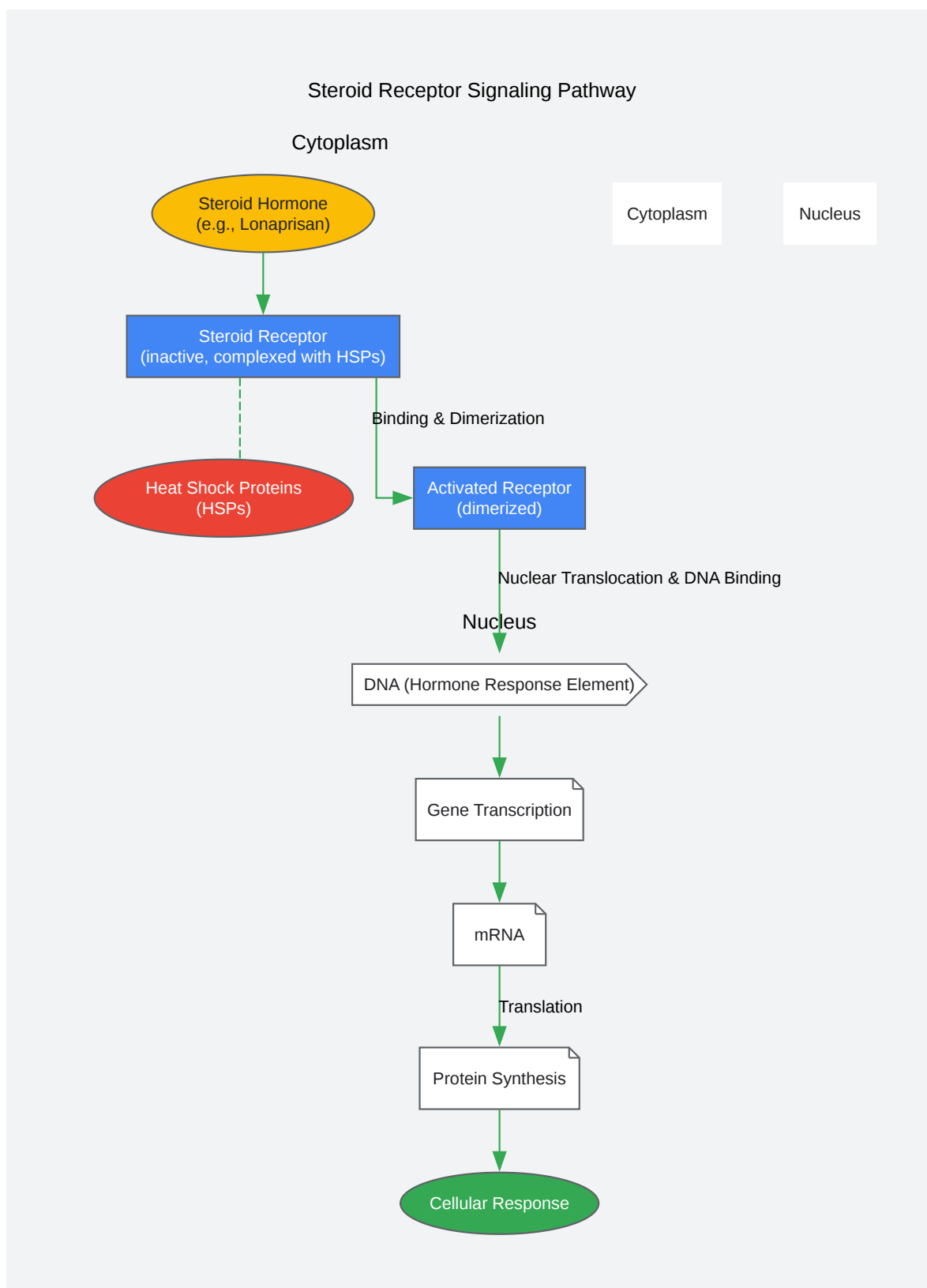
**Lonaprisan** demonstrates very high affinity for the progesterone receptor isoforms A and B (PR-A and PR-B). While its cross-reactivity with the androgen receptor (AR) and glucocorticoid receptor (GR) has been noted, specific quantitative binding affinity data for these and other steroid receptors such as the mineralocorticoid receptor (MR) and estrogen receptor (ER) are not readily available in publicly accessible literature. The available data is summarized below.

Receptor	Ligand	IC50 (nM)	Relative Binding Affinity (RBA) (%)	Reference Compound
Progesterone Receptor-A (PR-A)	Lonaprisan	0.0036	High	Progesterone
Progesterone Receptor-B (PR-B)	Lonaprisan	0.0025	High	Progesterone
Androgen Receptor (AR)	Lonaprisan	Data Not Available	Reported Antiandrogenic Effect[3]	Dihydrotestosterone
Glucocorticoid Receptor (GR)	Lonaprisan	Data Not Available	Reported Antigluccorticoid Effect[3]	Dexamethasone
Mineralocorticoid Receptor (MR)	Lonaprisan	Data Not Available	Not Reported	Aldosterone
Estrogen Receptor (ER)	Lonaprisan	Data Not Available	Not Reported	Estradiol

Data derived from MedChemExpress product information.[3]

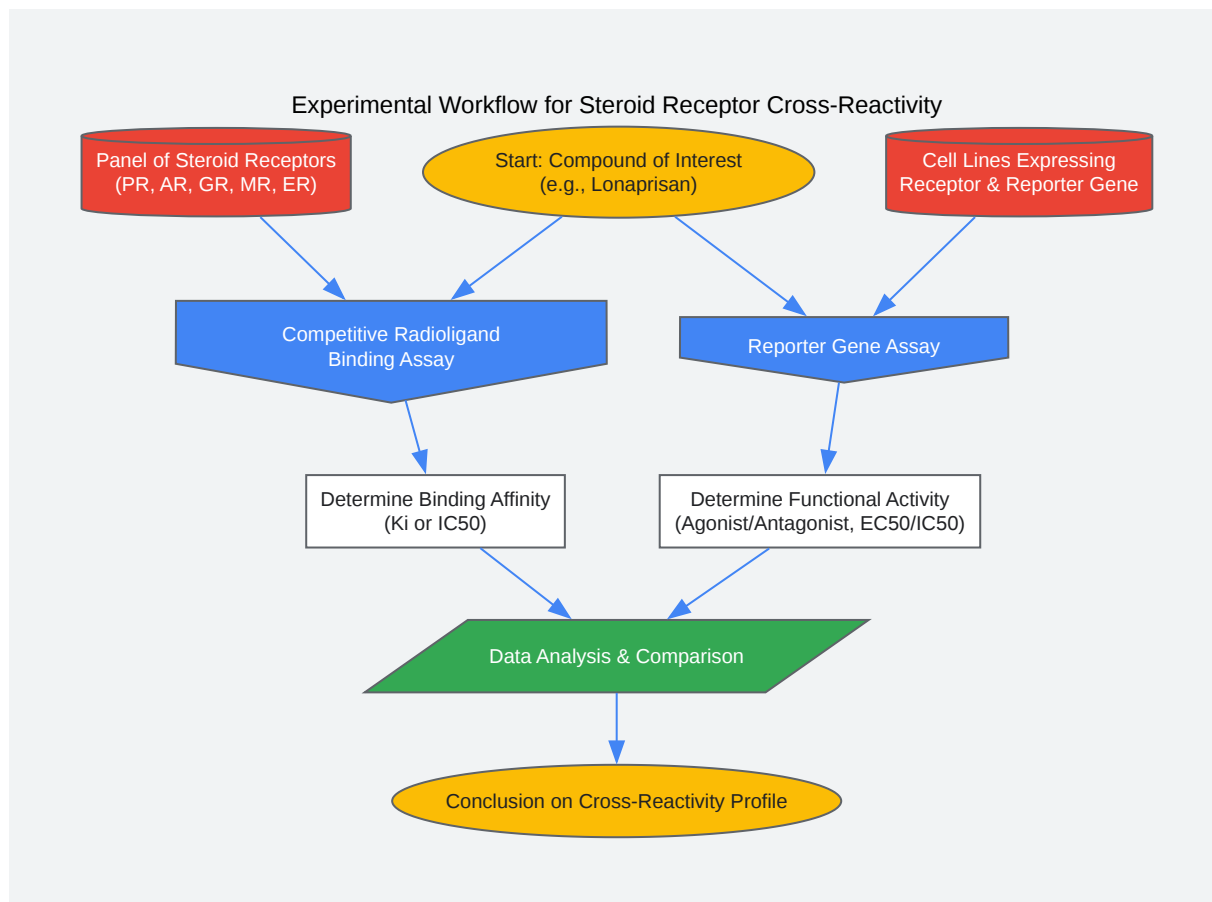
## Signaling Pathways and Experimental Workflows

To elucidate the cross-reactivity profile of a compound like **Lonaprisan**, a series of in vitro assays are typically employed. The following diagrams illustrate the general signaling pathway of a nuclear steroid receptor and a standard experimental workflow for assessing receptor binding and functional activity.



[Click to download full resolution via product page](#)

Caption: General signaling pathway of a nuclear steroid receptor.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [go.drugbank.com](http://go.drugbank.com) [[go.drugbank.com](http://go.drugbank.com)]

- 2. Randomized phase II study of lonaprisan as second-line therapy for progesterone receptor-positive breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Lonaprisan's Steroid Receptor Cross-Reactivity: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675054#cross-reactivity-of-lonaprisan-with-other-steroid-receptors]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)